An In-Depth Technical Guide to 3-[(4-Bromophenoxy)methyl]piperidine Hydrochloride

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Compound of Interest

Compound Name: *3-[(4-Bromophenoxy)methyl]piperidine hydrochloride*

CAS No.: *214148-49-9*

Cat. No.: *B1521115*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **3-[(4-Bromophenoxy)methyl]piperidine hydrochloride** (CAS No. 214148-49-9), a pipe derivative of interest in medicinal chemistry and drug discovery. The document details its chemical identity, proposed synthesis, analytical characteriz safety protocols, and potential pharmacological relevance based on its structural characteristics.

Core Chemical Identifiers

3-[(4-Bromophenoxy)methyl]piperidine hydrochloride is a secondary amine hydrochloride salt. The core structure features a piperidine ring, a fle linker, and a brominated aromatic moiety. These structural features are common in compounds targeting the central nervous system (CNS).

Identifier	Value	Source
CAS Number	214148-49-9	[1][2]
Molecular Formula	$C_{12}H_{17}BrClNO$	[1][2]
Molecular Weight	305.02 g/mol	[1][2]
IUPAC Name	3-[(4-Bromophenoxy)methyl]piperidine hydrochloride	Inferred from commercial supplier data[1][2]
Canonical SMILES	C1C(CN(C1)C)COC2=CC=C(C=C2)Br.Cl	Inferred from related structures
Purity	Typically >95%	[2]

Synthesis and Purification

While a specific, detailed synthesis for **3-[(4-Bromophenoxy)methyl]piperidine hydrochloride** is not readily available in peer-reviewed literature, a synthetic route can be proposed based on established organic chemistry principles and analogous syntheses of related piperidine derivatives. A comm approach involves the Williamson ether synthesis followed by hydrochloride salt formation.

Proposed Synthetic Pathway

A potential synthetic route could involve the reaction of a protected 3-(hydroxymethyl)piperidine with 4-bromophenol. The protecting group on the pipe nitrogen would then be removed, followed by treatment with hydrochloric acid to yield the final product.

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Caption: Proposed synthetic workflow for **3-[(4-Bromophenoxy)methyl]piperidine hydrochloride**.

Step-by-Step Experimental Protocol (Hypothetical)

- Ether Formation: To a stirred solution of N-Boc-3-(hydroxymethyl)piperidine in anhydrous tetrahydrofuran (THF) at 0 °C, add sodium hydride (NaH) wise. Allow the mixture to stir for 30 minutes. Add a solution of 4-bromophenol in THF and let the reaction warm to room temperature, stirring overn
- Work-up and Extraction: Quench the reaction with water and extract the product with ethyl acetate. Wash the organic layer with brine, dry over anh sodium sulfate, and concentrate under reduced pressure.
- Purification of Intermediate: Purify the crude N-Boc-3-[(4-bromophenoxy)methyl]piperidine by column chromatography on silica gel.
- Deprotection: Dissolve the purified intermediate in a solution of trifluoroacetic acid (TFA) in dichloromethane (DCM) or hydrochloric acid in dioxane room temperature for 2-4 hours.
- Salt Formation and Isolation: Concentrate the reaction mixture under reduced pressure. Dissolve the residue in diethyl ether and bubble hydrogen gas through the solution, or add a solution of HCl in diethyl ether. The hydrochloride salt will precipitate.
- Final Purification: Collect the precipitate by filtration, wash with cold diethyl ether, and dry under vacuum to yield **3-[(4-Bromophenoxy)methyl]pip hydrochloride** as a solid.

Analytical Characterization

The identity and purity of **3-[(4-Bromophenoxy)methyl]piperidine hydrochloride** would be confirmed using a combination of standard analytical tec

Analytical Technique	Expected Observations
^{1}H NMR	Signals corresponding to the piperidine ring protons, the methylene linker protons, and the aromatic protons of the bromophenoxy group. The integration of these signals should be consistent with the molecular structure.
^{13}C NMR	Resonances for all unique carbon atoms in the molecule, including those in the piperidine ring, the methylene linker, and the bromophenoxy group.
Mass Spectrometry (MS)	The mass spectrum should show a molecular ion peak corresponding to the free base (m/z) and a fragmentation pattern consistent with the structure. High-resolution mass spectrometry (HRMS) would confirm the elemental composition.
High-Performance Liquid Chromatography (HPLC)	A reversed-phase HPLC method would be used to determine the purity of the compound. A suitable method would likely employ a C18 column with a mobile phase consisting of a mixture of acetonitrile and water with a modifier like trifluoroacetic acid or formic acid.
Infrared (IR) Spectroscopy	Characteristic absorption bands for N-H stretching (of the protonated amine), C-H stretching (aliphatic and aromatic), C-O-C stretching (ether linkage), and C-Br stretching.

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Start -> HPLC;
Start -> IR;
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MS -> Final;
HPLC -> Final;
IR -> Final;
}
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Caption: Standard analytical workflow for compound characterization.

Safety and Handling

A specific Safety Data Sheet (SDS) for **3-[(4-Bromophenoxy)methyl]piperidine hydrochloride** (CAS 214148-49-9) is not publicly available. Therefo following safety information is extrapolated from SDSs of structurally related brominated and piperidine-containing compounds.[3][4][5][6] It is imperat handle this compound in a well-ventilated laboratory, preferably in a fume hood, with appropriate personal protective equipment (PPE).

Hazard Category	Recommendations
Acute Toxicity	May be harmful if swallowed, in contact with skin, or if inhaled.[5]
Skin Corrosion/Irritation	May cause skin irritation.[5]
Eye Damage/Irritation	May cause serious eye irritation.[5]
Respiratory Sensitization	May cause respiratory irritation.[5]

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A laboratory coat and appropriate protective clothing.
- Respiratory Protection: If handling as a powder, a NIOSH-approved respirator is recommended.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.
- Skin Contact: Immediately wash the affected area with soap and plenty of water.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

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Potential Pharmacological Applications and Mechanism of Action

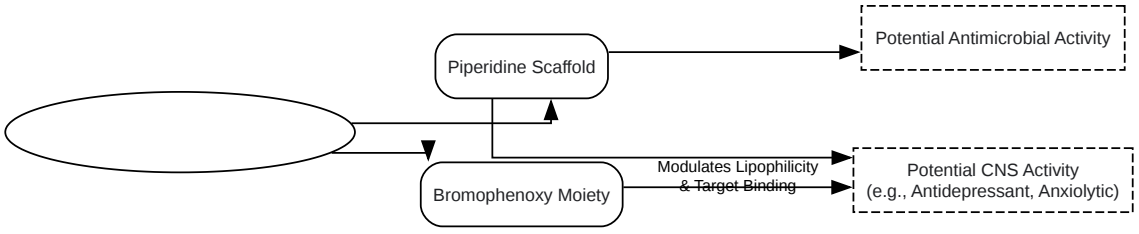
While there is no specific pharmacological data available for **3-[(4-Bromophenoxy)methyl]piperidine hydrochloride**, its structural motifs are preser variety of biologically active molecules, suggesting potential areas for investigation.

The piperidine scaffold is a common feature in many centrally active drugs, including analgesics, antipsychotics, and antidepressants.[7] The presenc halogenated phenoxy group can influence a compound's lipophilicity and its ability to interact with biological targets. For instance, similar structures h explored for their activity at various G-protein coupled receptors (GPCRs) and ion channels.

Potential Research Areas:

- Neurological Disorders: The structural similarity to compounds with known effects on neurotransmitter systems suggests potential applications in tr conditions such as depression, anxiety, or neuropathic pain.
- Antimicrobial Agents: Some piperidine derivatives have shown antibacterial and antifungal properties.[8]

It is important to emphasize that these are hypothetical applications based on structural analogy. Rigorous pharmacological screening would be nece determine the actual biological activity and mechanism of action of this compound.



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Caption: Inferred potential pharmacological applications based on structural features.

Conclusion

3-[(4-Bromophenoxy)methyl]piperidine hydrochloride is a chemical entity with structural features that suggest potential for further investigation in discovery, particularly in the area of neuroscience. This guide provides a foundational understanding of its chemical properties, a plausible synthetic a and necessary safety precautions. The absence of specific biological data underscores the opportunity for novel research to elucidate its pharmacolo profile and therapeutic potential. As with any investigational compound, all handling and experimental procedures should be conducted with the utmo and adherence to safety guidelines.

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